

Protocols for High-Purity YAP1 Protein Purification: Application Notes for Researchers

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Compound of Interest

Compound Name: *yAP1 protein*

CAS No.: *124671-19-8*

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Introduction to YAP1 and Its Significance

Yes-associated protein 1 (YAP1) is a transcriptional co-activator that functions as a critical downstream effector of the Hippo signaling pathway.^[1] This pathway plays a central role in regulating organ size, cell proliferation, apoptosis, and tissue regeneration.^[1] Dysregulation of the Hippo pathway and the subsequent activation of YAP1 are implicated in the development and progression of various cancers, making YAP1 a protein of significant interest for cancer research and a potential target for therapeutic intervention. The purification of high-quality, active **YAP1 protein** is therefore essential for a wide range of research applications, including structural biology, drug screening, and the elucidation of its molecular interactions.

This document provides detailed application notes and protocols for the purification of recombinant **YAP1 protein** from three commonly used expression systems: Escherichia coli, insect cells (via baculovirus expression vector system), and mammalian cells.

Quantitative Data Summary

The selection of an expression system for YAP1 production can significantly impact the final yield, purity, and post-translational modifications of the purified protein. The following table

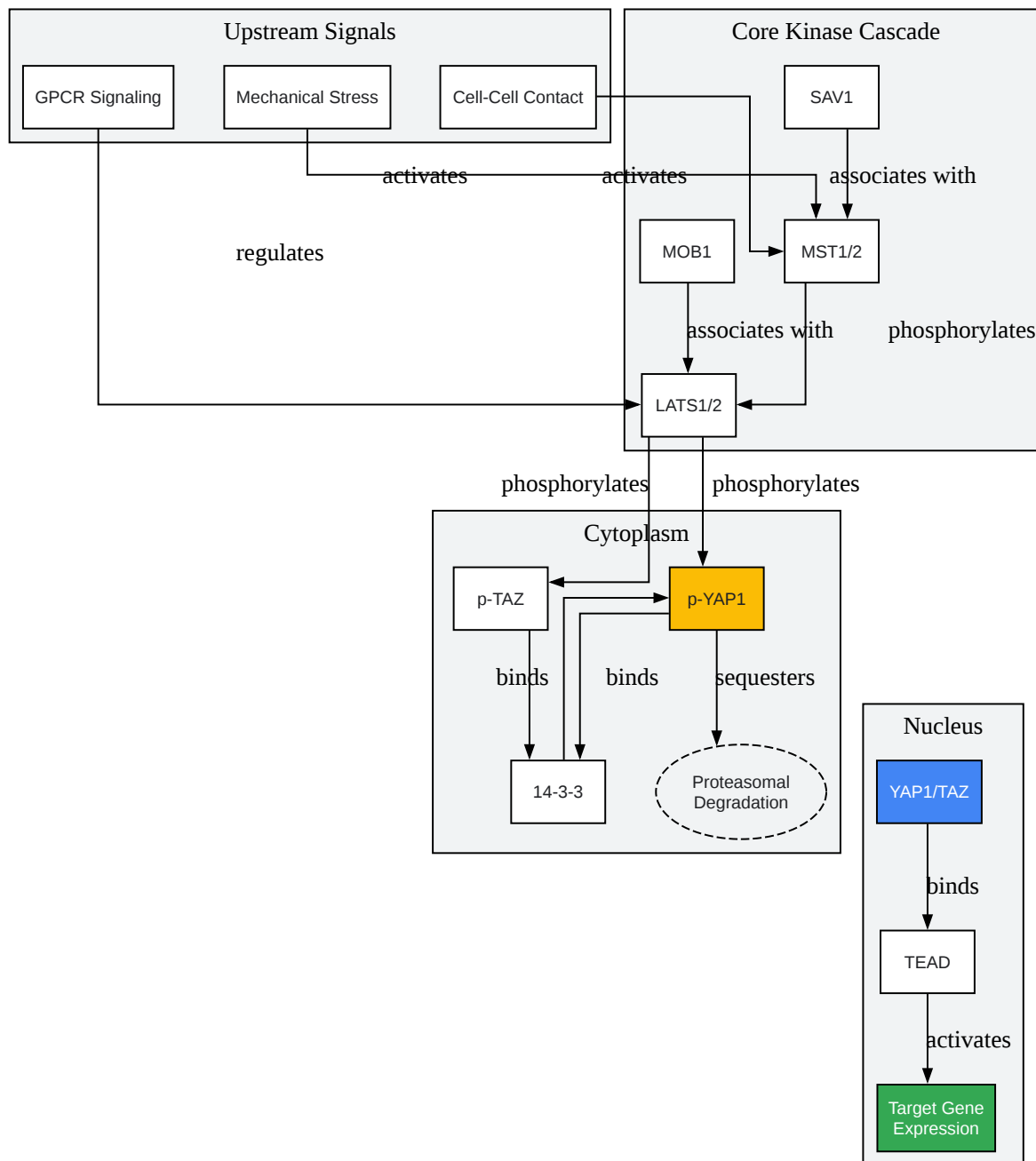
summarizes typical quantitative data for YAP1 purification from different expression systems based on commercially available recombinant proteins and literature values.

Expression System	Affinity Tag	Purity (%)	Typical Yield (mg/L)	Final Concentration (mg/mL)	Reference
E. coli	6xHis-B2M	>85%	1 - 10	0.1 - 1.0	[2]
E. coli	His-tag	>85%	1 - 10	0.25 (reconstituted)	[3]
Mammalian (HEK293T)	C-Myc/DDK	>80%	0.1 - 5	>0.05	[4]
In Vitro (Wheat Germ)	GST (N-Term)	>80%	Not Reported	Not Reported	[5]

Note: Yields can vary significantly based on the specific construct, expression conditions, and purification strategy. The provided data should be considered as a general guideline.

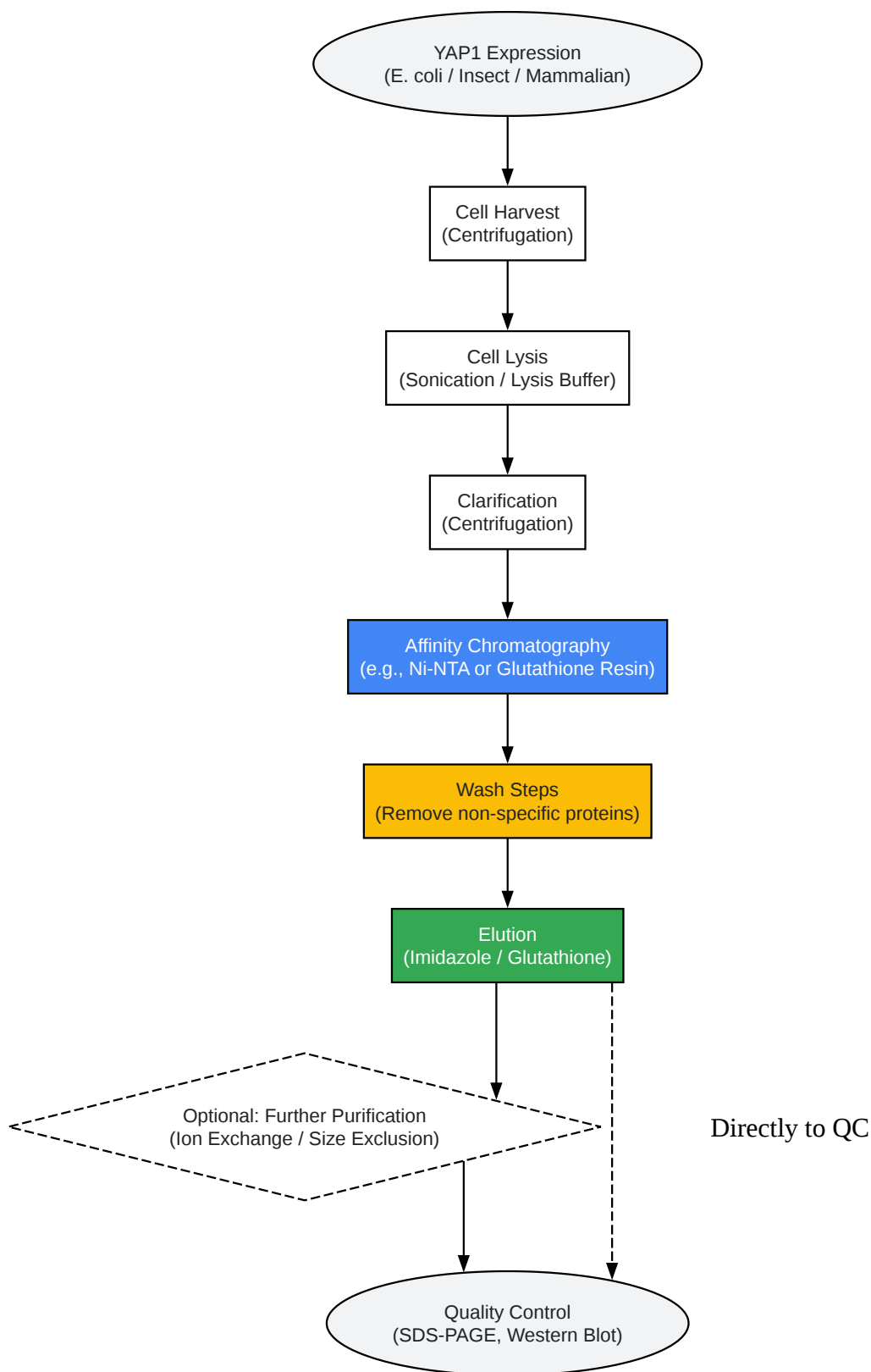
Signaling Pathway and Experimental Workflow Diagrams

To provide a conceptual framework for YAP1's biological context and the purification process, the following diagrams have been generated.



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Caption: The Hippo Signaling Pathway.



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Caption: General YAP1 Purification Workflow.

Experimental Protocols

The following protocols provide detailed methodologies for the purification of tagged **YAP1 protein** from different expression systems. These protocols are intended as a starting point and may require optimization based on the specific YAP1 construct and experimental goals.

Protocol 1: Purification of His-tagged YAP1 from E. coli

This protocol is suitable for the purification of YAP1 with a polyhistidine tag (His-tag).

- 1. Expression of His-YAP1**
 - a. Transform an appropriate E. coli expression strain (e.g., BL21(DE3)) with a plasmid encoding His-tagged YAP1.
 - b. Inoculate a starter culture of 50 mL of Luria-Bertani (LB) medium containing the appropriate antibiotic and grow overnight at 37°C with shaking.
 - c. The next day, inoculate 1 L of LB medium with the overnight culture and grow at 37°C with shaking until the optical density at 600 nm (OD₆₀₀) reaches 0.6-0.8.
 - d. Induce protein expression by adding isopropyl β-D-1-thiogalactopyranoside (IPTG) to a final concentration of 0.1-1 mM.
 - e. Continue to culture the cells for 3-4 hours at 30°C or overnight at 18°C.
- 2. Cell Lysis**
 - a. Harvest the cells by centrifugation at 5,000 x g for 15 minutes at 4°C.
 - b. Resuspend the cell pellet in 30-40 mL of ice-cold Lysis Buffer (50 mM NaH₂PO₄, 300 mM NaCl, 10 mM imidazole, pH 8.0) supplemented with 1 mg/mL lysozyme and a protease inhibitor cocktail.
 - c. Incubate on ice for 30 minutes.
 - d. Sonicate the cell suspension on ice using short bursts (e.g., 10 seconds on, 30 seconds off) until the lysate is no longer viscous.
 - e. Clarify the lysate by centrifugation at 20,000 x g for 30 minutes at 4°C. Collect the supernatant.
- 3. Affinity Purification**
 - a. Equilibrate a Ni-NTA (Nickel-Nitrilotriacetic Acid) affinity column with Lysis Buffer.
 - b. Load the clarified lysate onto the column.
 - c. Wash the column with 10-20 column volumes of Wash Buffer (50 mM NaH₂PO₄, 300 mM NaCl, 20 mM imidazole, pH 8.0).
 - d. Elute the His-**YAP1 protein** with Elution Buffer (50 mM NaH₂PO₄, 300 mM NaCl, 250-500 mM imidazole, pH 8.0). Collect fractions and analyze by SDS-PAGE.
- 4. Buffer Exchange (Optional)**
 - a. Pool the fractions containing pure YAP1 and dialyze against a suitable storage buffer (e.g., PBS with 10% glycerol) to remove imidazole.

Protocol 2: Purification of GST-tagged YAP1 from Insect Cells

This protocol is designed for the purification of YAP1 with a Glutathione S-transferase (GST) tag from a baculovirus expression system in insect cells (e.g., Sf9 or High Five™).

- 1. Baculovirus Production and Protein Expression**
 - a. Generate a recombinant baculovirus encoding GST-YAP1 using a baculovirus expression system (e.g., Bac-to-Bac®).
 - b. Infect a suspension culture of insect cells (e.g., Sf9 at 2×10^6 cells/mL) with the high-titer recombinant baculovirus at a multiplicity of infection (MOI) of 5-10.
 - c. Incubate the infected cells for 48-72 hours at 27°C with shaking.
- 2. Cell Lysis**
 - a. Harvest the cells by centrifugation at 1,000 x g for 10 minutes.
 - b. Resuspend the cell pellet in ice-cold Lysis Buffer (e.g., PBS, 1% Triton X-100, supplemented with protease inhibitors).
 - c. Incubate on ice for 20-30 minutes with occasional vortexing.
 - d. Clarify the lysate by centrifugation at 15,000 x g for 20 minutes at 4°C. Collect the supernatant.
- 3. Affinity Purification**
 - a. Equilibrate a Glutathione-Sepharose resin with Lysis Buffer.
 - b. Add the clarified lysate to the equilibrated resin and incubate for 1-2 hours at 4°C with gentle agitation.
 - c. Wash the resin with 10-20 column volumes of Wash Buffer (e.g., PBS).
 - d. Elute the **GST-YAP1 protein** with Elution Buffer (50 mM Tris-HCl, 10-20 mM reduced glutathione, pH 8.0). Collect fractions.
- 4. Tag Cleavage and Further Purification (Optional)**
 - a. To remove the GST tag, incubate the purified protein with a site-specific protease (e.g., PreScission Protease or Thrombin) according to the manufacturer's instructions.
 - b. After cleavage, the sample can be passed through the Glutathione-Sepharose resin again to remove the cleaved GST tag. The flow-through will contain tag-free YAP1.
 - c. Further purification by size-exclusion or ion-exchange chromatography may be necessary to achieve higher purity.

Protocol 3: Purification of Tagged YAP1 from Mammalian Cells

This protocol is suitable for purifying tagged YAP1 (e.g., His-tag or other affinity tags) from transiently transfected mammalian cells like HEK293.[6]

1. Transient Transfection and Cell Culture a. Seed HEK293 cells in culture plates and grow to 70-80% confluency. b. Transfect the cells with a plasmid encoding tagged YAP1 using a suitable transfection reagent. c. Culture the cells for 48-72 hours post-transfection.
2. Cell Lysis a. Harvest the cells by scraping and centrifuging at 500 x g for 5 minutes. b. Wash the cell pellet with ice-cold PBS. c. Resuspend the pellet in Lysis Buffer (e.g., 50 mM HEPES pH 7.5, 150 mM NaCl, 1 mM EDTA, 1% NP-40, supplemented with protease and phosphatase inhibitors).[6] d. Incubate on ice for 30 minutes. e. Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C. Collect the supernatant.
3. Affinity Purification a. Add the appropriate affinity resin (e.g., Ni-NTA agarose for His-tagged YAP1) to the clarified lysate. b. Incubate for 2-4 hours at 4°C with gentle rotation. c. Pellet the resin by centrifugation and wash several times with Wash Buffer (Lysis buffer with reduced detergent concentration). d. Elute the protein using an appropriate Elution Buffer (e.g., for His-tagged proteins, a buffer containing 250-500 mM imidazole; for other tags, follow the resin manufacturer's recommendations).
4. Quality Control a. Analyze the purified **YAP1 protein** by SDS-PAGE to assess purity and by Western blot using a YAP1-specific antibody to confirm its identity. b. Determine the protein concentration using a suitable method such as the Bradford or BCA assay.

By following these detailed protocols, researchers can successfully purify high-quality **YAP1 protein** for their downstream applications, contributing to a deeper understanding of its role in cellular processes and disease.

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